

Comparative Analysis of Protection Features in PWM Controllers: FAN7602, L6562A, and UCC28C43

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Compound of Interest

Compound Name:	AN7602
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A Technical Guide for Researchers and Engineers in Power Electronics

In the realm of power electronics, the robustness and reliability of a power supply are paramount. A key determinant of this reliability lies in the efficacy of the protection features embedded within the Pulse-Width Modulation (PWM) controller. This guide provides a detailed comparative analysis of the protection functionalities of three prevalent current-mode PWM controllers: the Fairchild Semiconductor (now onsemi) **FAN7602**, the STMicroelectronics L6562A, and the Texas Instruments UCC28C43. This document is intended for researchers, scientists, and drug development professionals who utilize sensitive electronic equipment requiring stable and protected power supplies.

The comparison is based on data sheet specifications and available application notes. While direct comparative experimental data under identical fault conditions is limited in publicly available literature, this guide establishes a framework for such a comparison by defining standardized experimental protocols and presenting available data in a structured format.

Key Protection Features at a Glance

A summary of the primary protection features offered by each PWM controller is presented below.

Protection Feature	FAN7602	L6562A	UCC28C43
Overload Protection (OLP)	✓	-	-
Overvoltage Protection (OVP)	✓	✓	-
Line Under-Voltage Protection (LUV) / Under-Voltage Lockout (UVLO)	✓	✓	✓
Latch Protection	✓	-	-
Cycle-by-Cycle Current Limiting	✓	✓	✓

In-Depth Comparison of Protection Mechanisms

This section details the operational principles of each protection feature and presents available quantitative data for comparison.

Overload Protection (OLP)

Overload protection is crucial for preventing damage to the power supply and the load when the output current exceeds its rated value.

FAN7602: The **FAN7602** incorporates an overload protection function that triggers if the feedback voltage remains low for a specified duration, indicating a sustained overload condition.^{[1][2][3][4][5][6]}

L6562A & UCC28C43: These controllers do not feature a dedicated overload protection mechanism comparable to the **FAN7602**'s timed shutdown. They rely on cycle-by-cycle current

limiting to manage overcurrent conditions.

Quantitative Data: Overload Protection

Parameter	FAN7602	L6562A	UCC28C43
OLP Delay Time	22 ms (Typ)[1]	N/A	N/A
OLP Level (CS/FB Pin)	< 50 mV (Typ)[3]	N/A	N/A
Recovery Mechanism	UVLO Reset[1]	N/A	N/A

Overvoltage Protection (OVP)

Overvoltage protection safeguards the load from potentially damaging high voltage levels in the event of a feedback loop failure or other fault conditions.

FAN7602: The FAN7602 has an internal VCC overvoltage protection. If the VCC voltage exceeds a certain threshold, the IC shuts down.[1][2][3] A latch protection feature, triggered by an external circuit pulling the Latch/Plimit pin high, can also be used for output OVP.[1][7][8]

L6562A: The L6562A features a very accurate and adjustable output overvoltage protection.[9] It utilizes a two-step OVP to handle overvoltages that can occur at start-up or due to load disconnection.[10]

UCC28C43: The UCC28C43 does not have a dedicated overvoltage protection pin. Protection against overvoltage would typically be implemented externally.

Quantitative Data: Overvoltage Protection

Parameter	FAN7602	L6562A	UCC28C43
VCC OVP Threshold	19 V (Typ)[1]	N/A	N/A
Latch Voltage (Latch/Plimit Pin)	4.0 V (Typ)[1]	N/A	N/A
OVP Recovery	VCC < 5V (for Latch) [7][8]	-	N/A

Line Under-Voltage Protection (LUVP) / Under-Voltage Lockout (UVLO)

This feature ensures that the controller operates only when the input voltage is within a safe range, preventing excessive current draw at low line voltages and ensuring proper start-up.

FAN7602: The FAN7602 has a dedicated Line Under-Voltage Protection (LUVP) pin. If the voltage at this pin falls below a certain threshold, the IC shuts down.[1][2][4] It also has a standard VCC UVLO.

L6562A: The L6562A includes an under-voltage lockout (UVLO) feature with hysteresis.

UCC28C43: The UCC28C43 family features undervoltage lockout protection.[11][12]

Quantitative Data: Under-Voltage Protection

Parameter	FAN7602	L6562A	UCC28C43
LUVP On to Off Threshold	2.0 V (Typ)[1]	N/A	N/A
LUVP Off to On Threshold	1.5 V (Typ)[1]	N/A	N/A
VCC Start Threshold	12 V (Typ)[2]	12.5V (Typ)	8.4V (Typ)
VCC Stop Threshold	8 V (Typ)[2]	10.5V (Typ)	7.6V (Typ)

Experimental Protocols for Validation

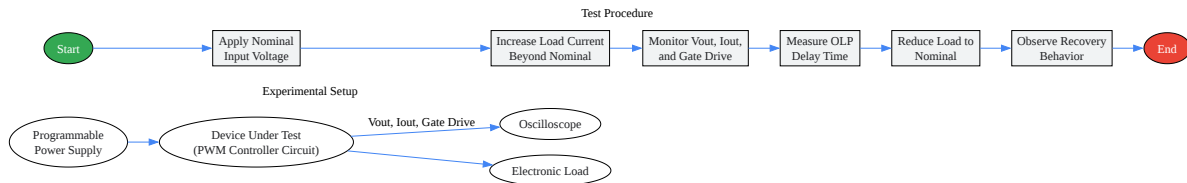
To empirically validate and compare the performance of these protection features, the following experimental protocols are proposed.

Overload Protection (OLP) Test

Objective: To determine the actual OLP delay time and recovery characteristics.

Methodology:

- Configure the PWM controller in a typical application circuit (e.g., a flyback converter).
- Apply the nominal input voltage.
- Connect a programmable electronic load to the output.
- Gradually increase the load current beyond the nominal rating to induce an overload condition.
- Use an oscilloscope to monitor the output voltage, output current, and the PWM gate drive signal.
- Measure the time from the onset of the overload condition to the cessation of the gate drive signal. This is the OLP delay time.
- Reduce the load to a nominal level and observe if and how the controller recovers.



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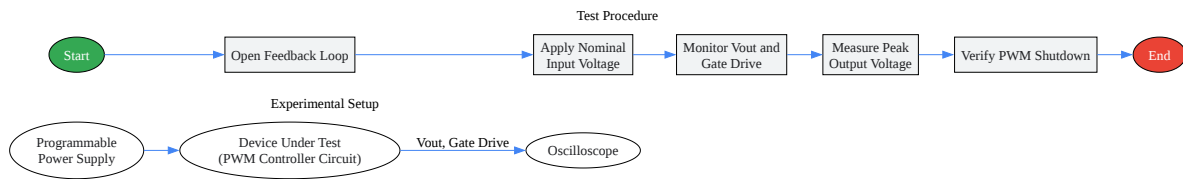
OVP Test Workflow

Overvoltage Protection (OVP) Test

Objective: To verify the OVP trip point and the controller's response.

Methodology:

- Set up the PWM controller in its application circuit.
- To simulate an open-loop fault condition, disconnect the feedback signal to the controller. This can often be achieved by opening the circuit at the optocoupler's phototransistor.
- Apply the nominal input voltage.
- Monitor the output voltage and the PWM gate drive signal with an oscilloscope.
- Observe the peak output voltage reached before the OVP circuit engages and shuts down the controller.
- For controllers with latching protection, cycle the power to verify the latching function.



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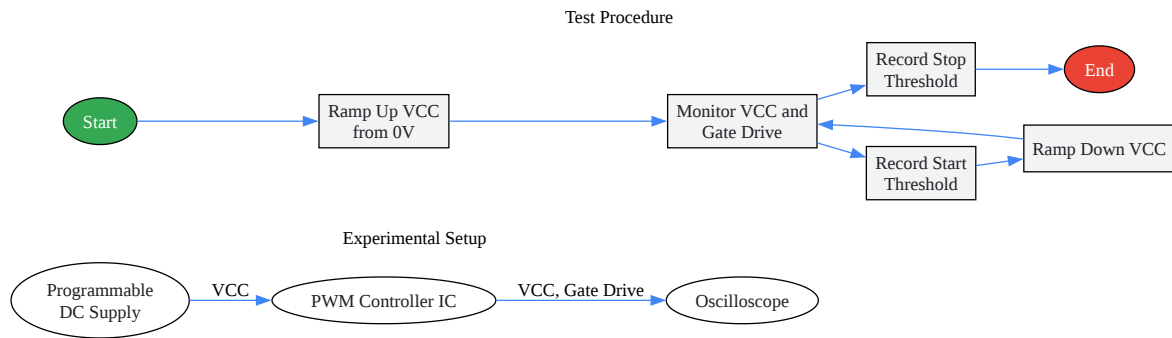
OVP Test Workflow

Under-Voltage Lockout (UVLO) Test

Objective: To measure the VCC start and stop thresholds.

Methodology:

- Isolate the VCC pin of the controller from the auxiliary winding of the transformer.
- Connect a programmable DC power supply directly to the VCC pin.
- Slowly ramp up the VCC voltage from 0V.
- Monitor the VCC voltage and the PWM gate drive output with an oscilloscope.
- Record the VCC voltage at which the gate drive signal starts switching. This is the start threshold.
- Slowly ramp down the VCC voltage.
- Record the VCC voltage at which the gate drive signal stops. This is the stop threshold.



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UVLO Test Workflow

Conclusion

The selection of a PWM controller should be guided by a thorough understanding of its protection capabilities and how they align with the requirements of the target application.

- The **FAN7602** offers a comprehensive suite of protection features, including a timed overload protection and latching protection, making it a robust choice for applications where such safety measures are critical.[1][2][3][7][8]
- The **L6562A** is distinguished by its accurate, adjustable overvoltage protection, which is particularly beneficial in applications sensitive to output voltage fluctuations.[9]
- The **UCC28C43** provides fundamental protection with its reliable under-voltage lockout and fast cycle-by-cycle current limiting, suitable for a wide range of cost-effective and robust power supply designs.[11][12]

It is imperative for design engineers to not only rely on datasheet specifications but also to perform experimental validation of these protection features under worst-case scenarios to ensure the overall reliability and safety of their power electronic systems. The experimental protocols outlined in this guide provide a starting point for such validation efforts.

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